

Technical Guide: 1-(4-Aminoindolin-1-yl)ethanone

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Compound of Interest

Compound Name: 1-(4-Aminoindolin-1-yl)ethanone

Cat. No.: B174400

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Introduction

1-(4-Aminoindolin-1-yl)ethanone is an indoline derivative of significant interest in medicinal chemistry and drug discovery. The indoline scaffold is a core structural motif in a multitude of biologically active compounds. This technical guide provides a summary of the key molecular properties of **1-(4-Aminoindolin-1-yl)ethanone**, a representative synthetic protocol, and a conceptual workflow for its synthesis and characterization.

Core Molecular Data

The fundamental molecular properties of **1-(4-Aminoindolin-1-yl)ethanone** are summarized in the table below.

Property	Value	Reference
Molecular Weight	176.22 g/mol	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	[1] [2]
CAS Number	17274-64-5	[1] [2]
Synonym	1-(4-Amino-2,3-dihydro-1H-indol-1-yl)ethanone	
Storage Conditions	Room temperature, inert atmosphere, protected from light	[2]

Potential Applications in Drug Discovery

While specific biological activities for **1-(4-Aminoindolin-1-yl)ethanone** are not extensively documented in publicly available literature, indole and indoline derivatives are pivotal in the development of therapeutics. They are known to be key intermediates in the synthesis of compounds targeting a range of diseases. For instance, derivatives of 1-(1H-indol-1-yl)ethanone have been investigated as potent and selective inhibitors of the CBP/EP300 bromodomain, which are epigenetic targets in the treatment of castration-resistant prostate cancer. The structural motifs present in **1-(4-Aminoindolin-1-yl)ethanone** make it a valuable building block for creating libraries of compounds for screening against various therapeutic targets, including kinases and other enzymes implicated in cancer and inflammatory diseases.

Experimental Protocol: Synthesis of **1-(4-Aminoindolin-1-yl)ethanone**

The following is a representative experimental protocol for the acylation of an aminoindoline. This protocol is based on general chemical principles and may require optimization for specific laboratory conditions and scales.

Objective: To synthesize **1-(4-Aminoindolin-1-yl)ethanone** via N-acetylation of 4-aminoindoline.

Materials:

- 4-Aminoindoline
- Acetic anhydride
- Pyridine or triethylamine (as a base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer
- Thin Layer Chromatography (TLC) apparatus
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

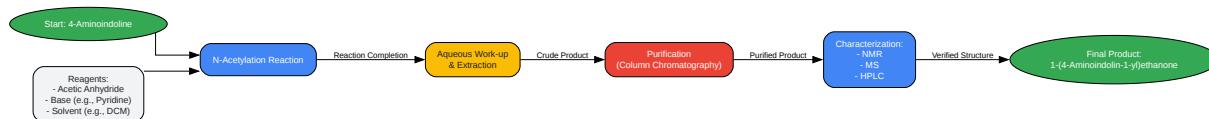
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-aminoindoline in anhydrous dichloromethane. Place the flask in an ice bath to cool the solution to 0°C.
- **Addition of Base:** Add an appropriate amount of a non-nucleophilic base, such as pyridine or triethylamine, to the solution.
- **Acetylation:** While stirring, slowly add acetic anhydride dropwise to the cooled solution.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.
- **Work-up:** Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate to neutralize any excess acetic anhydride and acid byproducts.

- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane. Combine the organic layers.
- Drying and Concentration: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **1-(4-Aminoindolin-1-yl)ethanone**.
- Characterization: Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-(4-Aminoindolin-1-yl)ethanone**.



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Caption: A logical workflow for the synthesis and characterization of **1-(4-Aminoindolin-1-yl)ethanone**.

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References

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- 2. 17274-64-5|1-(4-Aminoindolin-1-yl)ethanone|BLD Pharm [bldpharm.com]
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